

# GSK2983559 free acid stability in DMSO solution

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## Compound of Interest

Compound Name: GSK2983559 free acid

Cat. No.: B607819

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## Technical Support Center: GSK2983559 Free Acid

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **GSK2983559 free acid** in DMSO solution. Below you will find frequently asked questions and troubleshooting guides to assist with your experiments.

### Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **GSK2983559 free acid** in DMSO solution?

A1: For optimal stability, it is recommended to store stock solutions of **GSK2983559 free acid** in DMSO at low temperatures. Aliquoting the stock solution is advised to prevent degradation from repeated freeze-thaw cycles.[\[1\]](#)[\[2\]](#)

Q2: How long can I store **GSK2983559 free acid** in DMSO solution?

A2: The stability of **GSK2983559 free acid** in DMSO is dependent on the storage temperature. At -80°C, the solution can be stored for up to 2 years, while at -20°C, the storage period is shorter, ranging from 1 month to 1 year.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q3: Does the quality of DMSO affect the stability and solubility of **GSK2983559 free acid**?

A3: Yes, the quality of DMSO is critical. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in DMSO can significantly impact the solubility of **GSK2983559 free acid**.<sup>[1][2]</sup> It is highly recommended to use newly opened, anhydrous DMSO for preparing solutions.<sup>[1][2]</sup>

Q4: What is the mechanism of action for GSK2983559?

A4: GSK2983559 is a potent and orally active inhibitor of Receptor-Interacting Protein Kinase 2 (RIPK2).<sup>[1][4][5]</sup> By inhibiting RIPK2, it blocks proinflammatory cytokine responses, which are implicated in inflammatory diseases.<sup>[1][4][5]</sup>

## Stability Data Summary

The following tables summarize the recommended storage conditions and stability data for **GSK2983559 free acid** in DMSO solution based on information from various suppliers.

Table 1: Recommended Storage Conditions and Stability of **GSK2983559 Free Acid** (Powder)

Storage Temperature	Shelf Life
-20°C	3 years <sup>[1][2][4]</sup>
4°C	2 years <sup>[1]</sup>

Table 2: Recommended Storage Conditions and Stability of **GSK2983559 Free Acid** in DMSO Solution

Storage Temperature	Shelf Life	Source
-80°C	2 years	MedchemExpress <sup>[1][4]</sup>
-20°C	1 year	MedchemExpress <sup>[1][4]</sup>
-80°C	1 year	Selleck Chemicals <sup>[2]</sup>
-20°C	1 month	Selleck Chemicals <sup>[2][5]</sup>

## Experimental Protocols

### Protocol 1: Preparation of **GSK2983559 Free Acid** Stock Solution in DMSO

- Materials:
  - **GSK2983559 free acid** powder
  - Anhydrous, high-purity DMSO
  - Sterile microcentrifuge tubes or vials
  - Calibrated pipettes
  - Vortex mixer
  - Optional: Ultrasonic bath and/or heat block
- Procedure:
  1. Equilibrate the **GSK2983559 free acid** powder to room temperature before opening the vial to prevent condensation.
  2. Weigh the desired amount of **GSK2983559 free acid** powder.
  3. Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., 5 mg/mL).<sup>[1][2]</sup>
  4. To aid dissolution, vortex the solution. If necessary, sonicate the solution or warm it to 80°C.<sup>[1]</sup>
  5. Once the powder is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile tubes.
  6. Store the aliquots at the recommended temperature (-20°C or -80°C).

### Protocol 2: Assessment of GSK2983559 Stability in DMSO via High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity and identify potential degradation products of GSK2983559 in a DMSO stock solution over time.
- Materials:
  - Stored aliquots of GSK2983559 in DMSO
  - HPLC system with a UV detector
  - Appropriate HPLC column (e.g., C18)
  - Mobile phase solvents (e.g., acetonitrile, water with formic acid)
  - Freshly prepared GSK2983559 in DMSO as a reference standard
- Procedure:
  1. Time Points: Prepare multiple aliquots of the GSK2983559 stock solution and store them under the desired conditions (e.g., -20°C and -80°C). Designate time points for analysis (e.g., T=0, 1 week, 1 month, 3 months, etc.).
  2. Sample Preparation: At each time point, retrieve one aliquot from each storage condition. Allow the sample to thaw completely at room temperature.
  3. HPLC Analysis:
    - Set up the HPLC method with an appropriate gradient and detection wavelength to resolve GSK2983559 from any potential impurities or degradation products.
    - Inject the reference standard (freshly prepared solution) to establish the retention time and peak area of the intact compound.
    - Inject the stored samples.
  4. Data Analysis:
    - Compare the chromatograms of the stored samples to the reference standard.

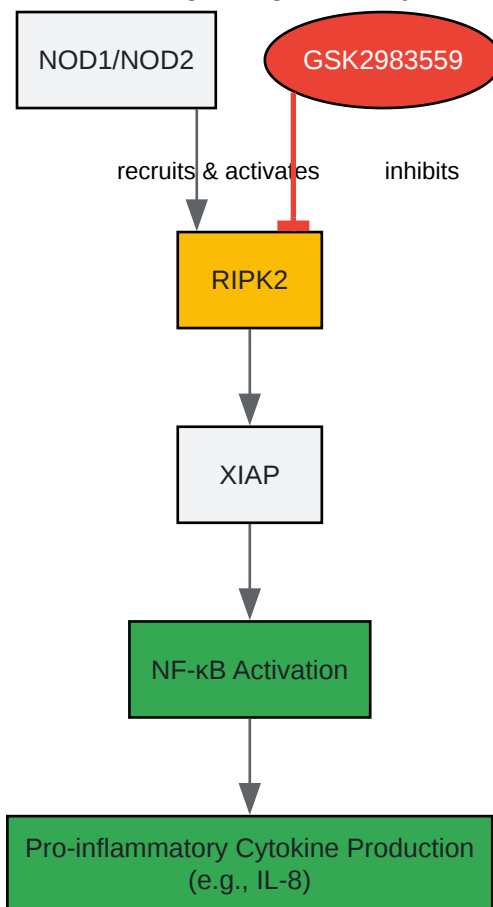
- Calculate the percentage of the peak area of GSK2983559 relative to the total peak area in the chromatogram to determine its purity at each time point.
- Monitor for the appearance of new peaks, which may indicate degradation products.

## Troubleshooting Guide

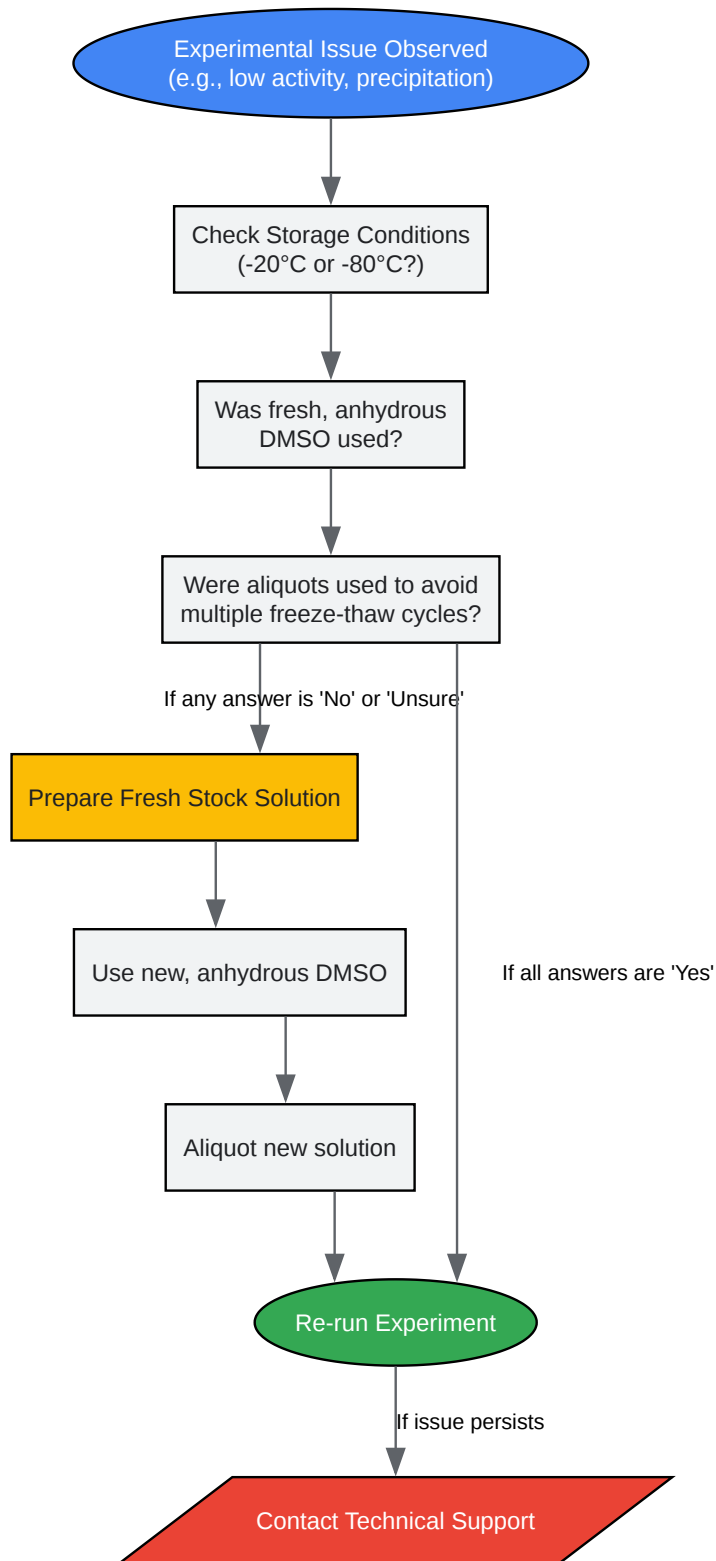
Issue	Potential Cause	Recommended Solution
Precipitate forms in the DMSO stock solution upon storage.	- The concentration of GSK2983559 exceeds its solubility limit at the storage temperature.- The DMSO used was not anhydrous, and the absorbed water reduced the compound's solubility.	- Gently warm the solution and vortex or sonicate to redissolve the precipitate before use.- Prepare a new stock solution using fresh, anhydrous DMSO.- Consider preparing a less concentrated stock solution.
Inconsistent experimental results using the same stock solution.	- Repeated freeze-thaw cycles of the stock solution may have led to degradation.- Incomplete dissolution of the compound after thawing.	- Always aliquot the stock solution into single-use volumes to avoid freeze-thaw cycles.- Ensure the solution is completely thawed and vortexed before use.
Loss of compound activity over time.	- Degradation of GSK2983559 in the DMSO solution.	- Use a freshly prepared stock solution or one that has been stored appropriately at -80°C.- Perform a stability study using a method like HPLC to confirm the integrity of the compound.

## Visualizations

## GSK2983559 Signaling Pathway Inhibition



## Troubleshooting GSK2983559 DMSO Solution Issues

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